

solubility of 5-Bromo-2,2'-bipyridine in organic solvents

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Compound of Interest

Compound Name: 5-Bromo-2,2'-bipyridine

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An In-Depth Technical Guide to the Solubility of **5-Bromo-2,2'-bipyridine** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **5-Bromo-2,2'-bipyridine** in organic solvents. Due to the limited availability of specific quantitative data in public literature, this document focuses on qualitative solubility characteristics, predicted solubility trends based on analogous compounds, and detailed experimental protocols for precise quantitative determination.

Introduction to 5-Bromo-2,2'-bipyridine

5-Bromo-2,2'-bipyridine is a heterocyclic organic compound widely utilized as a ligand in coordination chemistry, a building block in organic synthesis, and a key component in the development of functional materials and pharmaceutical intermediates. Its chemical structure, featuring a bipyridine core with a bromine substituent, influences its physicochemical properties, including its solubility in various organic solvents. Understanding this solubility is critical for its application in reaction chemistry, purification, formulation, and materials science.

Physicochemical Properties

A summary of the key physicochemical properties of **5-Bromo-2,2'-bipyridine** is presented below.

Property	Value
Molecular Formula	C ₁₀ H ₇ BrN ₂
Molecular Weight	235.08 g/mol
Appearance	White to light yellow crystalline solid
Melting Point	Not consistently reported
pKa	3.55 ± 0.22 (Predicted)

Solubility Profile

While specific quantitative solubility data for **5-Bromo-2,2'-bipyridine** is scarce in peer-reviewed literature, qualitative assessments indicate its solubility in several common organic solvents. Bipyridine and its derivatives are generally described as being soluble in many organic solvents and slightly soluble in water.[\[1\]](#)

Qualitative and Predicted Solubility

Based on the general characteristics of bipyridine compounds and the polar nature of the carbon-bromine bond, the following solubility trends in various classes of organic solvents are anticipated. For comparison, qualitative data for the parent compound, 2,2'-bipyridine, is also included.

Solvent Class	Solvent Example	Predicted Solubility of 5-Bromo-2,2'-bipyridine	Qualitative Solubility of 2,2'-bipyridine	Rationale
Polar Protic	Ethanol, Methanol	Soluble	Moderately Soluble	The nitrogen atoms in the pyridine rings can act as hydrogen bond acceptors.
Polar Aprotic	Dichloromethane (DCM), Chloroform	Soluble	Very Soluble	The polar nature of these solvents effectively solvates the bipyridine structure.
Dimethyl Sulfoxide (DMSO), N,N-Dimethylformamide (DMF)	Likely Soluble	Moderately Soluble	These highly polar solvents are expected to readily dissolve the compound.	
Non-Polar Aromatic	Benzene, Toluene	Likely Soluble	Very Soluble	π - π stacking interactions between the aromatic rings of the solvent and the solute can promote solubility.

Non-Polar Aliphatic	Hexane, Heptane	Sparingly Soluble to Insoluble	Low Solubility	The significant difference in polarity between the solute and solvent limits solubility.
Aqueous	Water	Sparingly Soluble	Slightly Soluble	The hydrophobic bipyridine backbone limits solubility in water.

Note: This table is intended as a guideline. Experimental verification is crucial for any application requiring precise solubility data.

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility values, direct experimental measurement is necessary. The following are detailed methodologies for two common and reliable methods for determining the solubility of a solid organic compound in an organic solvent.

Gravimetric Method (Shake-Flask Method)

This traditional method directly measures the mass of the solute that dissolves in a given volume of solvent to form a saturated solution.

Materials:

- **5-Bromo-2,2'-bipyridine** (high purity)
- Selected organic solvents (analytical grade)
- Vials with screw caps
- Thermostatically controlled orbital shaker or magnetic stirrer
- Analytical balance

- Volumetric flasks
- Syringe filters (solvent-compatible, e.g., PTFE, 0.22 µm)
- Evaporating dish or pre-weighed container

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **5-Bromo-2,2'-bipyridine** to a vial. The presence of undissolved solid at the end of the equilibration period is essential to ensure that a saturated solution has been achieved.
 - Add a known volume of the selected organic solvent to the vial.
- Equilibration:
 - Seal the vial tightly and place it in the orbital shaker or on the magnetic stirrer at a constant temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached.
- Phase Separation:
 - Cease agitation and allow the vial to stand at the constant temperature for a period to allow the excess solid to settle.
- Sample Collection and Analysis:
 - Carefully withdraw a known volume of the supernatant (the saturated solution) using a syringe fitted with a solvent-compatible filter to remove any undissolved solid particles.
 - Transfer the filtered saturated solution to a pre-weighed evaporating dish.
 - Evaporate the solvent under controlled conditions (e.g., in a fume hood or using a rotary evaporator).

- Dry the residue to a constant weight in a vacuum oven at a suitable temperature.
- Calculation:
 - Determine the mass of the dissolved **5-Bromo-2,2'-bipyridine** by subtracting the initial weight of the empty evaporating dish from the final weight of the dish with the dried residue.
 - Calculate the solubility, typically expressed in grams per liter (g/L) or moles per liter (mol/L).

UV-Visible Spectroscopic Method

This method is suitable if **5-Bromo-2,2'-bipyridine** exhibits absorbance in the UV-Vis spectrum in the chosen solvent. It is often faster than the gravimetric method.

Materials:

- All materials listed for the Gravimetric Method
- UV-Vis Spectrophotometer
- Quartz cuvettes

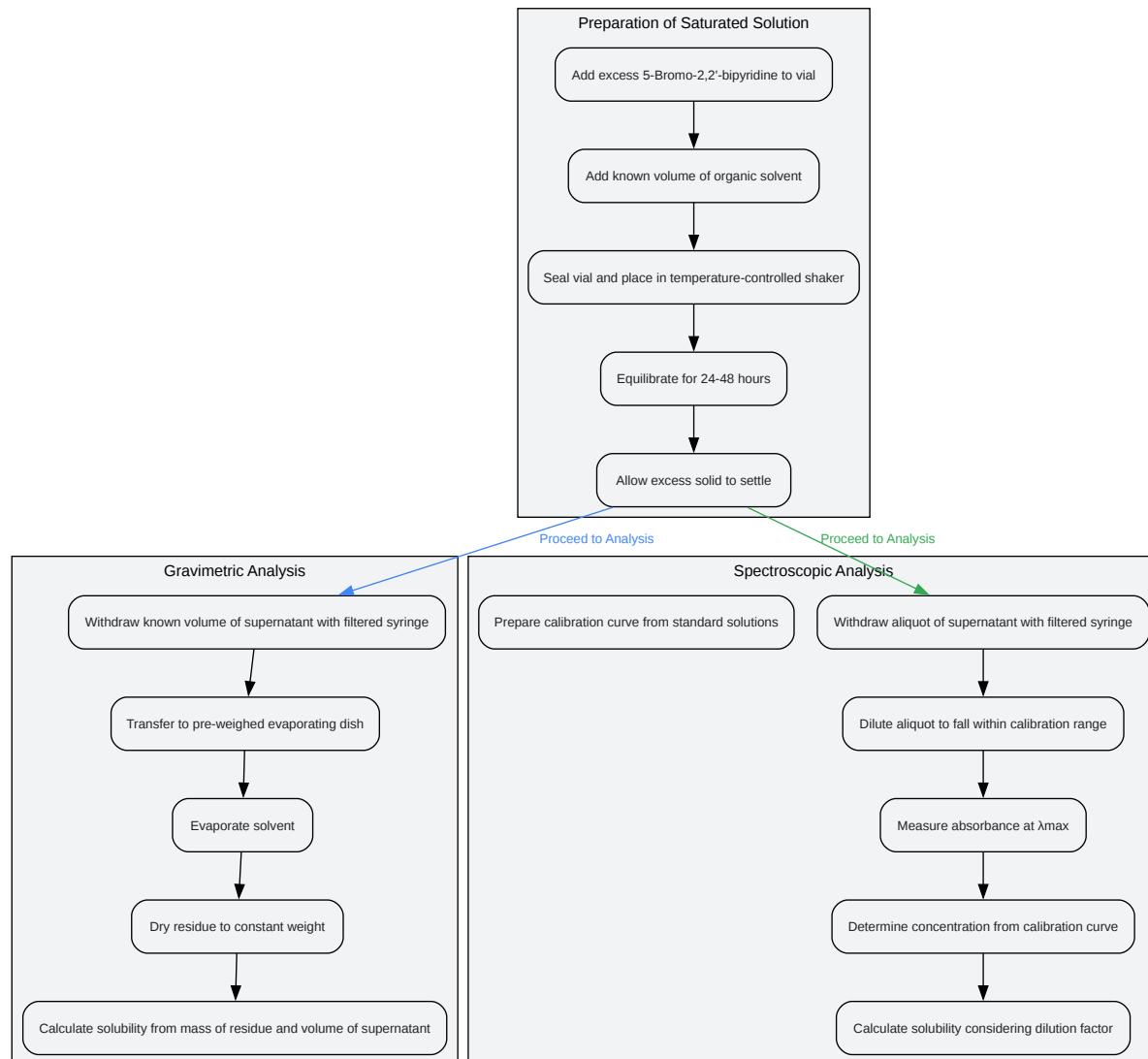
Procedure:

- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a series of standard solutions of **5-Bromo-2,2'-bipyridine** of known concentrations in the chosen solvent.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}).
 - Plot a calibration curve of absorbance versus concentration. The curve should be linear and pass through the origin (or be corrected for a blank).
- Preparation of Saturated Solution:

- Follow steps 1-3 as described in the Gravimetric Method to prepare a saturated solution of **5-Bromo-2,2'-bipyridine**.
- Sample Collection and Analysis:
 - Withdraw a small aliquot of the clear, saturated supernatant using a filtered syringe.
 - Dilute the aliquot with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .
- Calculation:
 - Use the calibration curve to determine the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted solution by the dilution factor. This concentration represents the solubility of **5-Bromo-2,2'-bipyridine** in that solvent at the experimental temperature.

Experimental Workflow Visualization

The following diagrams illustrate the logical workflow for determining the solubility of **5-Bromo-2,2'-bipyridine**.

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Caption: Workflow for Solubility Determination.

Conclusion

While quantitative solubility data for **5-Bromo-2,2'-bipyridine** in various organic solvents is not readily available in the public domain, its structural characteristics suggest good solubility in polar aprotic and aromatic solvents, and lower solubility in non-polar aliphatic and aqueous media. For applications requiring precise solubility values, experimental determination is essential. The gravimetric and UV-Visible spectroscopic methods detailed in this guide provide robust and reliable means for quantifying the solubility of this compound, enabling its effective use in research, development, and commercial applications.

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References

- 1. Bipyridine - Wikipedia [en.wikipedia.org]
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